

long-term storage and handling of Fas C-Terminal Tripeptide

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Compound of Interest

Compound Name: *Fas C-Terminal Tripeptide*

Cat. No.: *B1662684*

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Technical Support Center: Fas C-Terminal Tripeptide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage, handling, and use of **Fas C-Terminal Tripeptide**.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **Fas C-Terminal Tripeptide**?

A1: **Fas C-Terminal Tripeptide**, with the sequence Ac-Ser-Leu-Val-OH, functions by competitively inhibiting the interaction between the Fas receptor (APO-1/CD95) and the Fas-associated phosphatase-1 (FAP-1).^{[1][2]} The C-terminus of the Fas receptor is a binding site for the PDZ domain of FAP-1. By mimicking this binding site, the tripeptide prevents FAP-1 from associating with the Fas receptor. In cells where the Fas/FAP-1 interaction inhibits apoptosis, this peptide can help restore the apoptotic signaling pathway.

Q2: What are the primary applications of **Fas C-Terminal Tripeptide** in research?

A2: The primary application of this tripeptide is in apoptosis research.^[1] It is used to investigate the role of the Fas/FAP-1 interaction in regulating programmed cell death. For instance, it can

be used to sensitize cancer cells that are resistant to Fas-mediated apoptosis to pro-apoptotic stimuli.[3]

Q3: How should I properly store the lyophilized **Fas C-Terminal Tripeptide**?

A3: For long-term storage, the lyophilized peptide should be kept in a desiccated environment at -20°C.[4][5] Under these conditions, it is stable for up to 36 months.[4] To prevent moisture contamination, which can degrade the peptide, allow the vial to warm to room temperature in a desiccator before opening.[6][7]

Q4: What is the recommended procedure for reconstituting the **Fas C-Terminal Tripeptide**?

A4: The **Fas C-Terminal Tripeptide** is soluble in DMSO.[8] For reconstitution, add the appropriate volume of DMSO to the vial to achieve the desired stock solution concentration. To enhance solubility, you can gently warm the solution to 37°C and use an ultrasonic bath.[8]

Q5: How should I store the reconstituted peptide solution?

A5: To maintain potency, it is crucial to aliquot the reconstituted peptide solution into single-use volumes to avoid repeated freeze-thaw cycles.[4][6] These aliquots should be stored at -20°C for use within one month or at -80°C for up to six months.[8]

Data Presentation

Table 1: Storage and Handling Recommendations for **Fas C-Terminal Tripeptide**

Form	Storage Temperature	Duration of Stability	Key Handling Instructions
Lyophilized Powder	-20°C	Up to 36 months[4]	Store desiccated.[4] Allow vial to reach room temperature before opening.[6][7]
Reconstituted Solution	-20°C	Up to 1 month[4][8]	Aliquot to avoid freeze-thaw cycles.[4]
Reconstituted Solution	-80°C	Up to 6 months[8]	Aliquot to avoid freeze-thaw cycles.[7]

Troubleshooting Guides

Issue 1: Peptide is difficult to dissolve.

- Question: I am having trouble dissolving the **Fas C-Terminal Tripeptide** in my desired solvent. What can I do?
- Answer:
 - Confirm Solvent Choice: The recommended solvent is DMSO.[8] Ensure you are using a high-purity, anhydrous grade of DMSO.
 - Gentle Warming: Gently warm the vial to 37°C to aid dissolution.[8]
 - Sonication: Use a brief sonication in an ultrasonic bath to help break up any aggregates.[8]
 - Vortexing: Gentle vortexing can also be beneficial. Avoid vigorous shaking, which can cause peptide degradation.

Issue 2: Inconsistent or no biological activity observed.

- Question: My experiments using the **Fas C-Terminal Tripeptide** are showing inconsistent results or no effect. What are the possible causes?

- Answer:
 - Improper Storage: Verify that the lyophilized peptide and reconstituted solutions have been stored at the correct temperatures and protected from moisture.[4][6] Repeated freeze-thaw cycles can degrade the peptide.[6]
 - Peptide Adsorption: Peptides can adsorb to the surfaces of storage containers, especially at low concentrations.[6] Consider using low-protein-binding tubes.
 - Experimental Controls: Ensure that your experimental setup includes both positive and negative controls to validate the assay's performance.
 - Cell Line Specificity: The effect of inhibiting the Fas/FAP-1 interaction is cell-type dependent. Confirm that your chosen cell line expresses both Fas and FAP-1 and that their interaction is relevant to the apoptotic pathway you are studying.[3]

Issue 3: Potential for peptide aggregation.

- Question: I suspect the peptide may be aggregating in my stock solution. How can I check for this and prevent it?
- Answer:
 - Visual Inspection: Visually inspect the solution for any precipitates or cloudiness.
 - Proper Reconstitution: Ensure the peptide is fully dissolved upon reconstitution. If necessary, use the gentle warming and sonication techniques described above.[8]
 - Storage Conditions: Store aliquots at -80°C to minimize the risk of aggregation over time. [8] Avoid repeated temperature fluctuations.[6]

Experimental Protocols

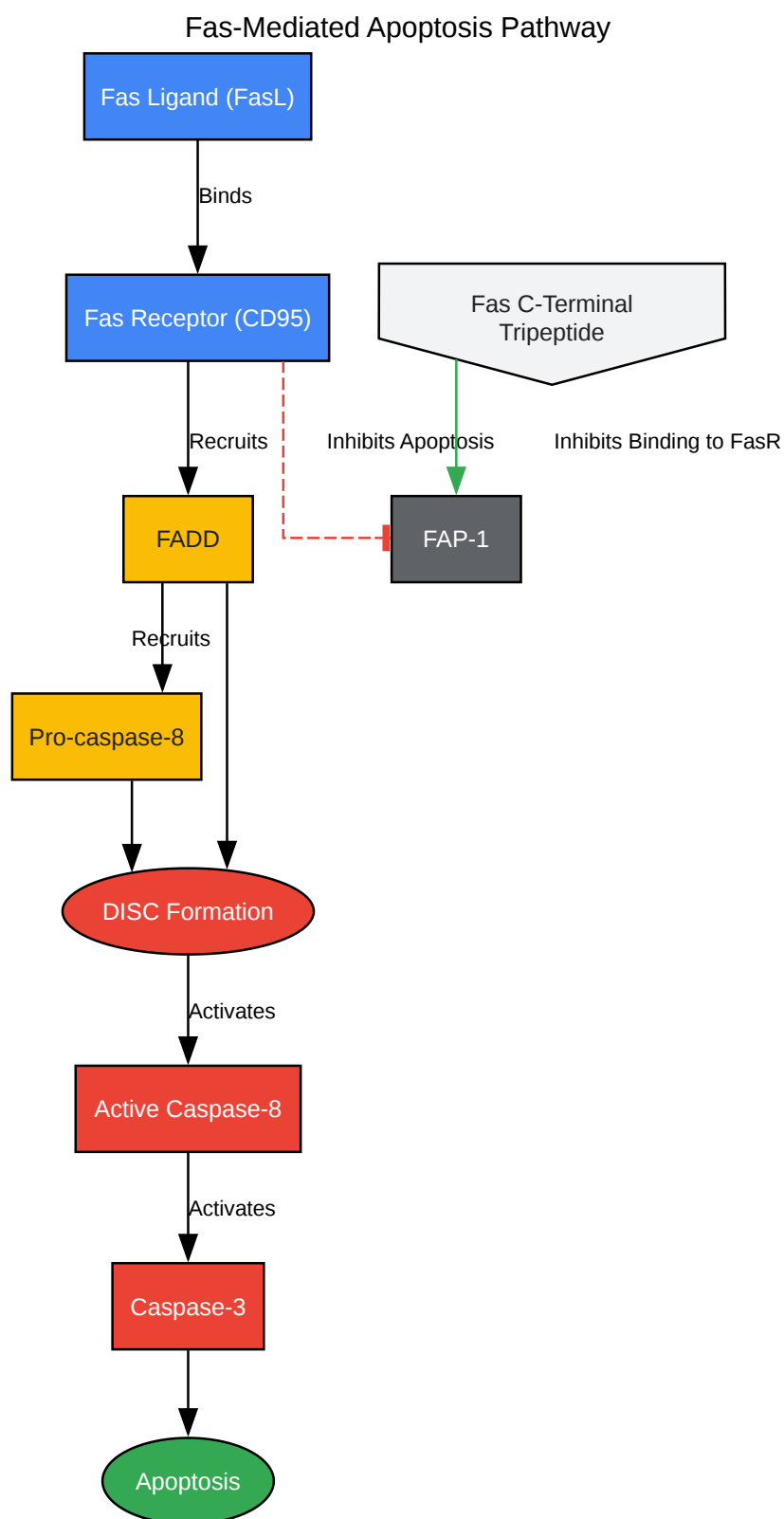
Protocol: In Vitro Apoptosis Induction Assay

This protocol provides a general framework for assessing the ability of **Fas C-Terminal Tripeptide** to enhance Fas-mediated apoptosis in a cancer cell line.

- Cell Culture:
 - Culture a relevant cancer cell line (e.g., DLD-1 human colon cancer cells, which express both Fas and FAP-1) in the appropriate medium until they reach 70-80% confluency.[\[3\]](#)
- Reagent Preparation:
 - Prepare a 10 mM stock solution of **Fas C-Terminal Tripeptide** in DMSO.
 - Prepare the desired concentrations of an anti-Fas antibody (activating antibody) in serum-free cell culture medium.
- Experimental Treatment:
 - Seed the cells in a 96-well plate at a suitable density and allow them to adhere overnight.
 - Pre-incubate the cells with varying concentrations of the **Fas C-Terminal Tripeptide** (e.g., 30 μ M, 50 μ M, 100 μ M) for a specified period (e.g., 2-4 hours).[\[2\]](#)
 - Following pre-incubation, add the anti-Fas antibody to the wells.
 - Include appropriate controls: untreated cells, cells treated with peptide alone, and cells treated with anti-Fas antibody alone.
- Apoptosis Detection:
 - Incubate the plate for a period sufficient to induce apoptosis (e.g., 12-24 hours).
 - Assess apoptosis using a standard method such as:
 - Caspase-3/7 Activity Assay: A popular high-throughput method to measure executioner caspase activity.[\[9\]](#)
 - Annexin V Staining: Detects the externalization of phosphatidylserine, an early marker of apoptosis.[\[9\]](#)
- Data Analysis:

- Quantify the apoptotic signal (e.g., fluorescence or luminescence) using a plate reader.
- Normalize the data to the untreated control and compare the effects of the different treatment groups.

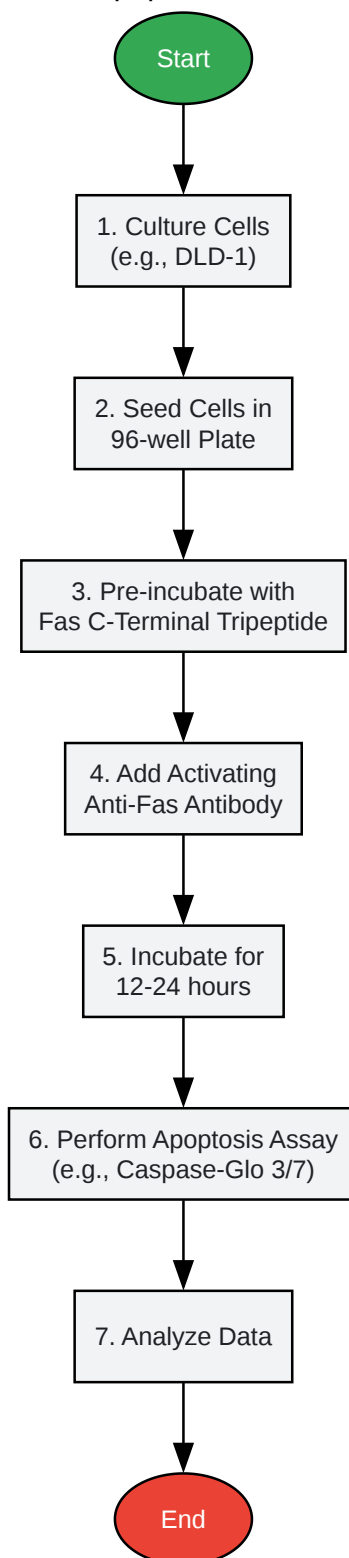
Visualizations



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Caption: Fas signaling pathway and the inhibitory role of the tripeptide.

Workflow for Apoptosis Induction Assay



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Caption: Experimental workflow for an in vitro apoptosis assay.

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References

- 1. apexbt.com [apexbt.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Structural modification of Fas C-terminal tripeptide and its effects on the inhibitory activity of Fas/FAP-1 binding - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. adooq.com [adooq.com]
- 5. abbexa.com [abbexa.com]
- 6. NIBSC - Peptide Storage [nibsc.org]
- 7. Handling and Storage of Synthetic Peptides NovoPro [novoprolabs.com]
- 8. glpbio.com [glpbio.com]
- 9. Apoptosis Marker Assays for HTS - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
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